

Personal protective equipment for handling 3-Ethylphenol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	3-Ethylphenol	
Cat. No.:	B1664133	Get Quote

Essential Safety and Handling Guide for 3-Ethylphenol

IMMEDIATE SAFETY CONCERNS: Corrosive & Toxic

3-Ethylphenol (CAS No. 620-17-7) is a hazardous chemical that poses significant risks upon exposure.[1][2] It is classified as acutely toxic if swallowed, inhaled, or in contact with skin.[1][2] [3] Furthermore, it is corrosive and can cause severe skin burns and serious eye damage.[1][2] [3] This guide provides essential procedural information for handling **3-Ethylphenol** safely in a laboratory setting.

Hazard Identification and Classification

Properly understanding the hazards is the first step in safe handling. **3-Ethylphenol** is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful or toxic if swallowed, in contact with skin, or inhaled.[1][2]
- Skin Corrosion/Irritation: Causes severe skin burns.[1][2]
- Serious Eye Damage/Irritation: Causes serious eye damage.[1][2]

Signal Word: Danger[1][2]



Physical & Chemical Properties	Data	
Appearance	Colorless to pale yellow liquid[2]	
Molecular Formula	C8H10O[1]	
Molecular Weight	122.17 g/mol [1]	
Boiling Point	218 °C[4]	
Flash Point	94 °C (201.2 °F) - closed cup[5]	
Density	1.001 g/mL at 25 °C[5]	
Solubility	Sparingly soluble in water.[2][6]	

Personal Protective Equipment (PPE) Protocol

A risk-based approach is critical for selecting the appropriate PPE. The level of protection must match the potential for exposure.

Core PPE Requirements (Minimum for any handling):

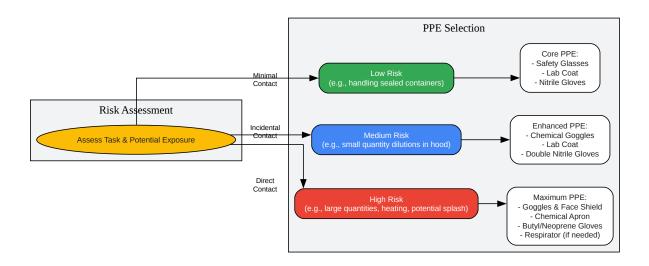
- Eye and Face Protection: Chemical safety goggles are mandatory.[1][7] If there is a risk of splashing, a face shield must be worn in addition to goggles.[8]
- Skin and Body Protection: A fully buttoned, long-sleeved lab coat is required.[8] Long pants and closed-toe shoes are also mandatory.[8] For tasks with a higher splash risk, a chemically resistant apron (neoprene or butyl rubber) should be worn.[8]
- Hand Protection: Double-layered nitrile gloves are recommended for incidental contact.[8]
 For direct handling, concentrated solutions, or prolonged contact, heavy-duty gloves such as butyl rubber or neoprene should be worn over nitrile gloves.[8] Gloves must be changed immediately if contaminated.[8]

Respiratory Protection:

All handling of **3-Ethylphenol** that may generate vapors or mists must be conducted in a certified chemical fume hood to ensure adequate ventilation.[1][8] If a fume hood is not



available or if exposure limits are exceeded, a NIOSH-approved respirator with an organic vapor cartridge is required.[1]



Click to download full resolution via product page

Caption: PPE selection workflow based on task risk assessment.

Operational Handling and Storage Plan Safe Handling Procedures:

- Preparation: Before starting work, ensure that a safety shower and eyewash station are
 accessible and have been recently tested.[1][7] A first aid kit specifically for phenol exposure,
 containing polyethylene glycol (PEG 300 or 400), should be readily available.[9]
- Ventilation: Always handle **3-Ethylphenol** inside a certified chemical fume hood.[1][8]
- Dispensing: When transferring or weighing, use spark-proof tools and work away from ignition sources.[1] Avoid creating mists or vapors.[1]



- Personal Hygiene: Wash hands thoroughly with soap and water after handling.[1] Do not eat, drink, or smoke in the laboratory.[1][3]
- End of Day: Securely close all containers.[1] Decontaminate the work area.

Storage Plan:

- Store in a cool, dry, and well-ventilated area, away from heat and ignition sources.[1][2]
- Keep containers tightly closed and store them in a designated corrosives or flammables area.[1]
- Store locked up and segregated from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[1][7]

Emergency and Disposal Plan First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][7] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing.[2][3] Wash skin with soap and
 plenty of water.[1] It is highly recommended to gently wipe the affected area with a gauze
 pad soaked in polyethylene glycol (PEG 300 or 400) before washing.[9] Seek immediate
 medical attention.[1]
- Inhalation: Move the person to fresh air.[1][2] If breathing is difficult or stops, provide artificial respiration.[1][3] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1][2] Rinse mouth with water.[1][3] Never give anything
 by mouth to an unconscious person.[7] Call a physician or poison control center immediately.
 [1]

Spill Response Protocol:

Evacuate: Immediately alert others and evacuate the immediate area.

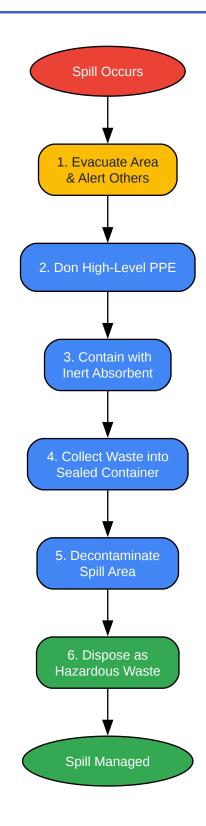






- Ventilate: Ensure the area is well-ventilated, preferably under a fume hood.
- Protect: Don the appropriate high-risk PPE (goggles, face shield, chemical apron, butyl/neoprene gloves).
- Contain: Use an inert absorbent material like vermiculite or sand to contain the spill. Do not use combustible materials.
- Collect: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste.[10]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: The collected waste must be disposed of as hazardous waste through your institution's environmental health and safety office.[1]





Click to download full resolution via product page

Caption: Step-by-step spill response plan for **3-Ethylphenol**.

Waste Disposal:



- All waste containing 3-Ethylphenol must be collected in a designated, properly labeled, and sealed hazardous waste container.[1]
- Do not empty into drains or release into the environment.[7][10]
- Consult with your institution's environmental health and safety department for proper disposal procedures, as regulations can vary.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fishersci.com [fishersci.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 3-Ethylphenol 620-17-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. 3-Ethylphenol = 95.0 GC 620-17-7 [sigmaaldrich.com]
- 6. nbinno.com [nbinno.com]
- 7. fishersci.com [fishersci.com]
- 8. ehs.yale.edu [ehs.yale.edu]
- 9. PHENOL FIRST AID and personal protective equipment [protocols.io]
- 10. hpc-standards.com [hpc-standards.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Ethylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664133#personal-protective-equipment-for-handling-3-ethylphenol]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com